

# Antimony tribromide synthesis from antimony and bromine

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## Compound of Interest

Compound Name: Antimony tribromide

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## Synthesis of Antimony Tribromide: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis of **antimony tribromide** ( $\text{SbBr}_3$ ) from its elemental constituents, antimony and bromine. This document details the chemical principles, experimental procedures, purification techniques, and safety considerations for the laboratory-scale preparation of this versatile compound.

### Introduction

**Antimony tribromide** is a valuable reagent in various chemical applications, including as a catalyst in organic synthesis, a mordant in dyeing processes, and a fire retardant.<sup>[1][2][3]</sup> Its synthesis through the direct reaction of antimony metal with elemental bromine is a common and effective laboratory method.<sup>[1][4]</sup> This guide will focus on this direct synthesis route, providing detailed protocols for preparation and purification.

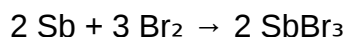
### Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of **antimony tribromide** is essential for its synthesis, handling, and application. Key properties are summarized in the table below.

Property	Value
Molecular Formula	SbBr <sub>3</sub> [5]
Molar Mass	361.47 g/mol [5]
Appearance	Colorless to yellow crystalline solid[4]
Melting Point	96.6 °C[4]
Boiling Point	288 °C[4]
Density	4.35 g/cm <sup>3</sup> [4]
Solubility	Soluble in carbon disulfide, acetone, benzene, chloroform, dilute HCl, and HBr.[2][6]
Reactivity	Reacts with water to form antimony trioxide and hydrobromic acid.[4] It is also decomposed by light and alcohol.[2][7]

## Synthesis of Antimony Tribromide from Elemental Antimony and Bromine

The direct reaction between antimony and bromine is an exothermic process that yields **antimony tribromide**. The balanced chemical equation for this synthesis is:



This reaction should be performed in a well-ventilated fume hood due to the hazardous nature of bromine.

## Experimental Protocol

This protocol outlines the steps for the synthesis of **antimony tribromide** from antimony powder and liquid bromine.

Materials and Equipment:

- Antimony powder (fine mesh)

- Liquid bromine
- Carbon disulfide (CS<sub>2</sub>) (dried)
- Round-bottom flask with a reflux condenser and a dropping funnel
- Heating mantle
- Stirring apparatus
- Inert gas supply (e.g., nitrogen or argon)
- Schlenk line or similar apparatus for inert atmosphere techniques

Procedure:

- **Reaction Setup:** Assemble a clean and dry round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel. The entire apparatus should be under an inert atmosphere (nitrogen or argon) to prevent the reaction of bromine with atmospheric moisture.
- **Reactant Preparation:** In the round-bottom flask, place a weighed amount of fine antimony powder suspended in a suitable volume of dry carbon disulfide.
- **Addition of Bromine:** From the dropping funnel, add a stoichiometric amount of liquid bromine dissolved in dry carbon disulfide dropwise to the antimony suspension with continuous stirring. The addition should be slow to control the exothermic reaction.
- **Reaction:** After the addition of bromine is complete, gently heat the mixture to reflux. The reaction time can vary, but it is typically continued until the red-brown color of bromine disappears, indicating the completion of the reaction.
- **Isolation of Crude Product:** After the reaction is complete, the mixture is cooled to room temperature. The crude **antimony tribromide** can be isolated by filtration to remove any unreacted antimony. The solvent is then removed from the filtrate under reduced pressure to yield the crude product.

## Stoichiometry and Yield

The stoichiometry of the reaction is 2 moles of antimony to 3 moles of bromine. To ensure complete reaction of the limiting reagent, a slight excess of one reactant can be used, which can then be removed during purification. The theoretical yield should be calculated based on the limiting reagent. While specific literature yields for this exact protocol are not readily available, similar direct halogenation reactions of elements can often achieve high yields (typically >80-90%) with careful execution.

## Purification of Antimony Tribromide

The crude **antimony tribromide** obtained from the synthesis may contain unreacted starting materials or byproducts. Therefore, purification is a critical step to obtain a high-purity product. The two primary methods for purifying **antimony tribromide** are recrystallization and vacuum sublimation.

## Recrystallization

Recrystallization is a technique used to purify solids based on differences in solubility.<sup>[8]</sup>

Experimental Protocol:

- **Solvent Selection:** Carbon disulfide is a commonly used solvent for the recrystallization of **antimony tribromide**.<sup>[4]</sup> The ideal solvent should dissolve the compound well at elevated temperatures but poorly at low temperatures.<sup>[8]</sup>
- **Dissolution:** Dissolve the crude **antimony tribromide** in a minimum amount of hot carbon disulfide.
- **Hot Filtration (Optional):** If insoluble impurities are present, perform a hot filtration to remove them.
- **Crystallization:** Allow the hot, saturated solution to cool slowly to room temperature, followed by further cooling in an ice bath to induce crystallization. Slow cooling generally results in larger and purer crystals.<sup>[9]</sup>
- **Isolation and Drying:** Collect the purified crystals by vacuum filtration and wash them with a small amount of cold, fresh solvent. The crystals should then be dried under vacuum to

remove any residual solvent.

## Vacuum Sublimation

Vacuum sublimation is an effective method for purifying volatile solids. **Antimony tribromide** has a relatively low boiling point, making it a suitable candidate for this technique.

Experimental Protocol:

- **Apparatus Setup:** Place the crude **antimony tribromide** in a sublimation apparatus.
- **Sublimation:** Heat the apparatus under vacuum. The **antimony tribromide** will sublime and deposit as purified crystals on the cold finger of the apparatus. The temperature and pressure should be carefully controlled to ensure efficient sublimation without decomposition. A vapor pressure of 1 mm Hg is reached at 94 °C.[\[10\]](#)
- **Collection:** After the sublimation is complete, carefully remove the purified crystals from the cold finger.

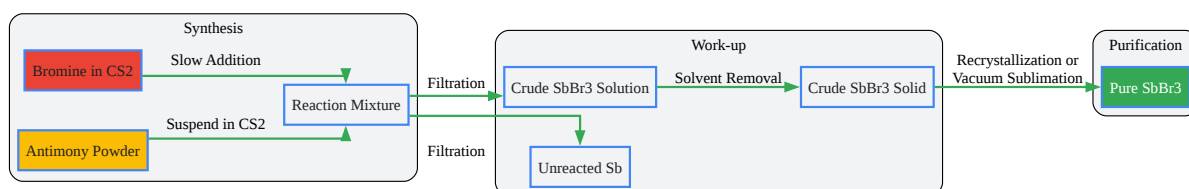
## Safety Precautions

The synthesis of **antimony tribromide** involves the use of hazardous materials and requires strict adherence to safety protocols.

- **Antimony:** Antimony powder is toxic and can be an irritant. Inhalation of dust should be avoided. Antimony reacts violently with halogens.[\[11\]](#)
- **Bromine:** Bromine is a highly corrosive and toxic liquid. It can cause severe burns upon contact with skin and is fatal if inhaled.[\[12\]](#) All manipulations involving bromine must be carried out in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[\[12\]](#)
- **Antimony Tribromide:** **Antimony tribromide** is corrosive and toxic.[\[7\]](#) It reacts with water to produce hydrogen bromide gas.[\[7\]](#) Therefore, it should be handled in a dry environment.
- **General Precautions:** Always wear appropriate PPE. Ensure that an emergency eyewash station and safety shower are readily accessible.[\[7\]](#)

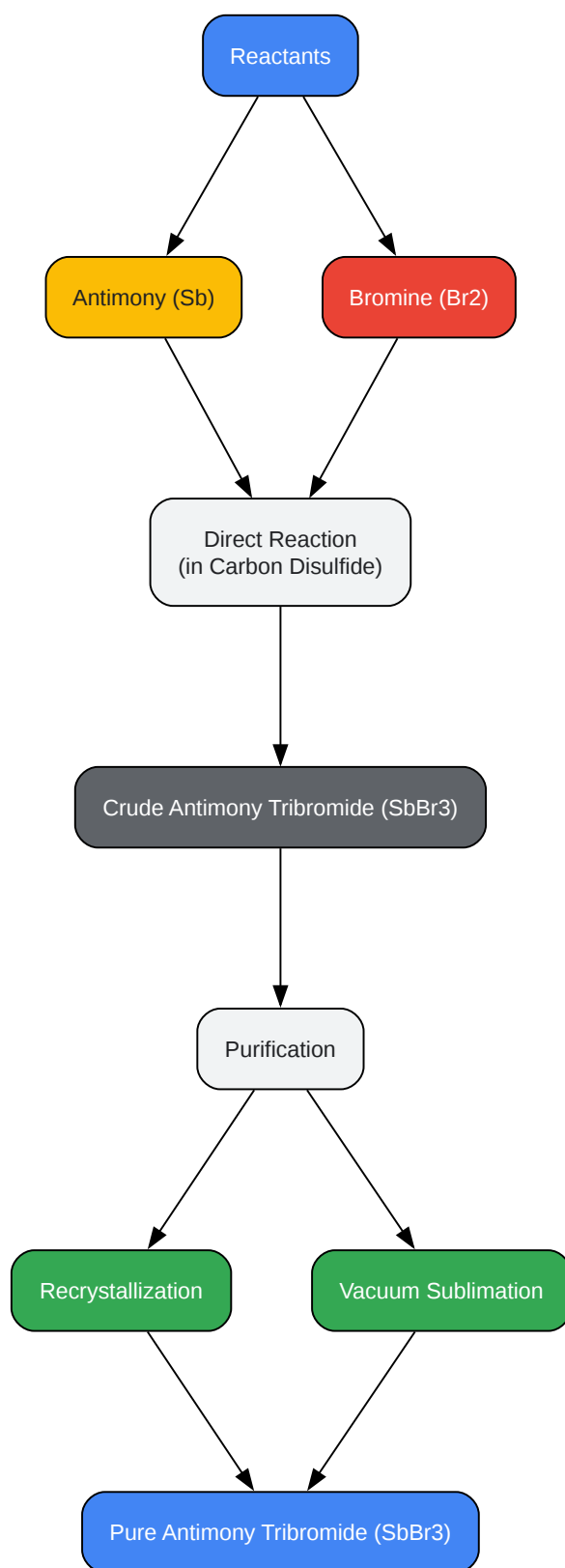
## Visualizing the Workflow

The following diagrams illustrate the logical workflow of the synthesis and purification processes.



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Caption: Workflow for the synthesis and purification of **antimony tribromide**.



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Caption: Logical relationship of reactants, processes, and product.

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## References

- 1. Antimony tribromide Facts for Kids [kids.kiddle.co]
- 2. Page loading... [wap.guidechem.com]
- 3. Antimony tribromide | Br<sub>3</sub>Sb | CID 24615 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. assignmentpoint.com [assignmentpoint.com]
- 5. Antimony Tribromide [drugfuture.com]
- 6. Antimony tribromide | 7789-61-9 [chemicalbook.com]
- 7. nj.gov [nj.gov]
- 8. mt.com [mt.com]
- 9. chem.libretexts.org [chem.libretexts.org]
- 10. Cas 7789-61-9, Antimony tribromide | lookchem [lookchem.com]
- 11. nj.gov [nj.gov]
- 12. carlroth.com [carlroth.com]
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